

# A Comparative Guide to Solvent Blue Dyes for Industrial Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solvent blue 59

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This guide provides a comparative analysis of three key Solvent Blue dyes: Solvent Blue 35, Solvent Blue 36, and Solvent Blue 104. The information presented is intended to assist in the selection of the most appropriate dye for specific industrial applications, with a focus on their performance characteristics and the methodologies used to evaluate them.

## Data Presentation: Comparative Properties of Solvent Blue Dyes

The following table summarizes the key quantitative data for Solvent Blue 35, Solvent Blue 36, and Solvent Blue 104, facilitating a direct comparison of their properties.

Property	Solvent Blue 35	Solvent Blue 36	Solvent Blue 104
CAS Number	17354-14-2[1]	14233-37-5[2][3]	116-75-6[4]
Chemical Structure	Anthraquinone[1]	Anthraquinone[2][5]	Anthraquinone[4][6]
Molecular Formula	C22H26N2O2[1]	C20H22N2O2[2][5]	C32H30N2O2[4][6]
Molecular Weight	350.45 g/mol [1]	322.4 g/mol [2][5]	474.59 g/mol [4][6]
Appearance	Dark blue powder[1] [7]	Blue powder[2][3]	Blue powder[8]
Melting Point	120 °C[1]	167 °C[3]	Not specified
Heat Resistance	Up to 260 °C; 300°C in PS[1][9]	Up to 260 °C[3][10]	Up to 300 °C[4][8]
Light Fastness	7-8[1]	6-7[3]	7-8[4][8]
Acid Resistance	Not specified	4[3]	5[8]
Alkali Resistance	Not specified	5[3]	5[8]
Solubility (g/L at 20°C)			
Acetone	13.6[1][9]	28.20[3]	Not specified
Butyl Acetate	22.5[1][9]	32.80[3]	Not specified
Methylbenzene (Toluene)	86.0[1][9]	67.00[3]	Not specified
Dichloromethane	170.0[1][9]	133.00[3]	Not specified
Ethyl Alcohol	2.6[1][9]	6.80[3]	Not specified
Primary Applications	Coloring plastics (PS, HIPS, ABS, PC, PVC, PMMA, SAN, AS, PET), polyester fibers, printing inks, oils, lubricants, wax.[1][11]	Coloring plastics (PS, ABS, PMMA, PET, SAN, PC), polyester fibers, inks, oils, lacquers.[2][3]	Coloring plastics (PS, ABS, PC, PET, PA), printing inks, paints, coatings, lubricants, fuels.[4][8][12][13]

## Experimental Protocols

The following are detailed methodologies for key experiments cited in the evaluation of solvent dyes. These protocols are based on established industry standards.

### Determination of Heat Stability

Standard: Based on DIN EN 12877-3:2000 - Determination of colour stability to heat during processing of colouring materials in plastics - Part 3: Determination by oven test.

Methodology:

- **Sample Preparation:** The solvent dye is incorporated into a plastic material (e.g., PVC, thermosetting materials) at a specified concentration.
- **Oven Test:** The colored plastic samples are placed in a calibrated oven at a series of defined temperatures for a specified duration.
- **Evaluation:** The color change of the heat-exposed samples is compared against an unexposed control sample. The temperature at which a significant color change occurs is determined as the heat stability limit. This comparison is often done visually or instrumentally using a spectrophotometer.

### Assessment of Light Fastness

Standard: Based on ASTM D4303 - Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials and ISO 105-B02.

Methodology:

- **Specimen Preparation:** The dye is incorporated into the desired medium (e.g., plastic, ink) and applied to a substrate.
- **Exposure:** The prepared specimens are exposed to a controlled artificial light source, such as a xenon arc lamp, that simulates natural sunlight. A portion of each specimen is shielded from the light to serve as an unexposed reference.

- **Evaluation:** The degree of fading or color change is assessed by comparing the exposed portion of the specimen to the unexposed portion. This is typically rated on the Blue Wool Scale (1-8), where a higher number indicates better light fastness.

## Evaluation of Migration Resistance

**Standard:** Based on ISO 15701 - Leather — Tests for colour fastness — Colour fastness to migration into polymeric material.

**Methodology:**

- **Sample Assembly:** A specimen of the colored material is placed in direct contact with a white, uncolored polymeric material (e.g., plasticized PVC).
- **Incubation:** The assembled sample is subjected to a specified temperature and pressure for a defined period.
- **Assessment:** The uncolored polymeric material is then examined for any color transfer from the dyed sample. The degree of staining is evaluated using a standard grey scale.

## Determination of Solubility

**Standard:** Based on ASTM D5226 - Standard Practice for Dissolving Polymer Materials.

**Methodology:**

- **Solvent Selection:** A range of relevant organic solvents is chosen for the test.
- **Dissolution:** A known mass of the solvent dye is added to a measured volume of the solvent at a specified temperature.
- **Observation:** The mixture is agitated, and the extent to which the dye dissolves is observed visually. For quantitative measurement, the saturated solution is filtered, and the concentration of the dissolved dye is determined, often through spectrophotometry.

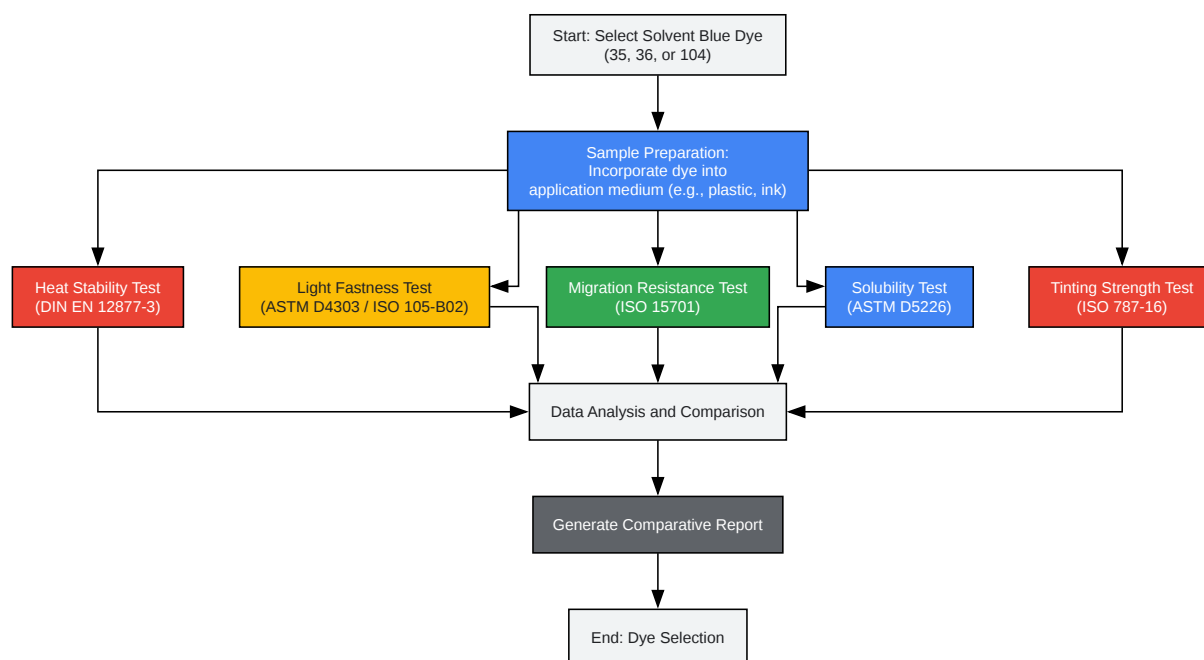
## Measurement of Tinting Strength

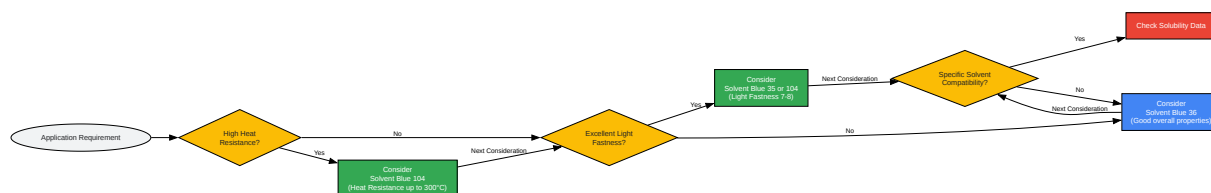
Standard: Based on ISO 787-16 - General methods of test for pigments and extenders — Part 16: Determination of tinting strength (or lightening power) of coloured pigments and lightening power of white pigments — Method using an automatic muller.

Methodology:

- **Sample Preparation:** A standard dispersion of the solvent dye in a specific binder (e.g., linseed oil) is prepared. A white pigment paste is also prepared.
- **Reduction:** A known amount of the dye dispersion is thoroughly mixed with a specified amount of the white pigment paste using an automatic muller to ensure uniform dispersion.
- **Comparison:** The color of the resulting tinted paste is compared to a standard reference of known tinting strength. The amount of the sample dye required to produce the same color depth as the standard is used to calculate the relative tinting strength.

## Mandatory Visualization





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- To cite this document: BenchChem. [A Comparative Guide to Solvent Blue Dyes for Industrial Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217624#comparative-study-of-solvent-blue-dyes-for-industrial-applications>]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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